

Physical and chemical properties of Tributyltin methoxide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Tributyltin methoxide*

Cat. No.: *B086772*

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An In-depth Technical Guide to Tributyltin Methoxide

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the physical and chemical properties of **Tributyltin methoxide**, a versatile organotin compound. The information is curated for professionals in research and development, with a focus on clear data presentation and actionable experimental insights.

Core Properties of Tributyltin Methoxide

Tributyltin methoxide, with the chemical formula $[\text{CH}_3(\text{CH}_2)_3]_3\text{SnOCH}_3$, is a clear, colorless liquid at room temperature.^{[1][2]} It is recognized for its utility as a mild methoxide source with strong nucleophilic characteristics and reduced basicity, which minimizes the likelihood of inducing elimination reactions in organic synthesis.^[1] It also serves as a precursor for other alkoxytributylstannanes.^[1]

Physical Properties

The key physical properties of **Tributyltin methoxide** are summarized in the table below for easy reference and comparison.

Property	Value	References
Molecular Formula	C ₁₃ H ₃₀ OSn	[1][2]
Molecular Weight	321.09 g/mol	[1][2][3][4]
Appearance	Clear colorless liquid	[1][2]
Melting Point	95-97 °C	[1][5]
Boiling Point	97-97.5 °C at 0.06 mm Hg	[1][2][3]
Density	1.115 g/mL at 25 °C	[1][2][3]
Refractive Index (n ²⁰ /D)	1.472	[1][2][3]
Flash Point	210 °F (99 °C) - closed cup	[1][3]
Solubility	Soluble in common organic solvents	[1][5]

Chemical and Safety Information

Tributyltin methoxide is a moisture-sensitive compound that reacts slowly with water and should be stored under an inert atmosphere (nitrogen or argon) at 2-8°C.[1][6] Exposure to moist air can lead to the formation of hexabutylstannoxane and tributylstannyl carbonate.[1] It is stable under normal storage conditions but can form explosive mixtures with air upon intense heating.[7][8] The compound is incompatible with strong oxidizing agents and strong acids.[6][7] Hazardous decomposition products include carbon oxides and tin/tin oxides.[7]

Safety Summary:

Hazard Statement	Description
H301	Toxic if swallowed
H312	Harmful in contact with skin
H315	Causes skin irritation
H319	Causes serious eye irritation
H360FD	May damage fertility or the unborn child
H372	Causes damage to organs through prolonged or repeated exposure
H410	Very toxic to aquatic life with long lasting effects

This table is a summary of the main hazards. Refer to the full safety data sheet for comprehensive information.[\[3\]](#)[\[8\]](#)

Experimental Protocols

Synthesis of Tributyltin Methoxide

A common method for the synthesis of **Tributyltin methoxide** involves the nucleophilic substitution of tributyltin chloride with sodium methoxide.[\[9\]](#)

Materials:

- Tributyltin chloride (Bu_3SnCl)
- Sodium methoxide ($NaOCH_3$)
- Anhydrous toluene

Procedure:

- In a round-bottom flask equipped with a reflux condenser and a magnetic stirrer, dissolve tributyltin chloride in anhydrous toluene.
- Add sodium methoxide to the solution.

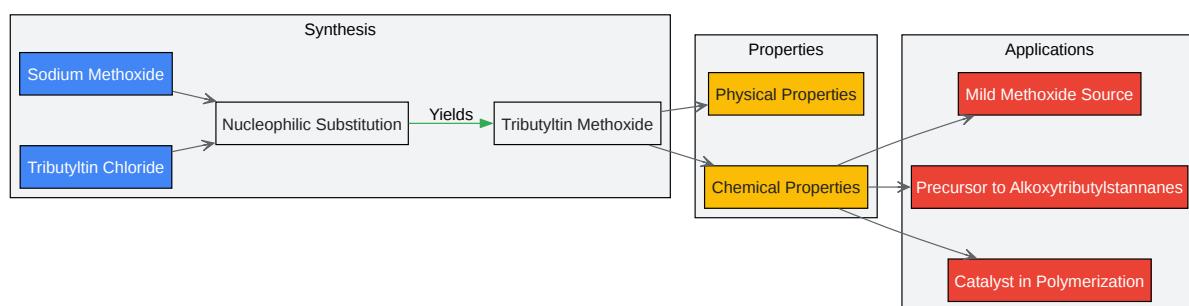
- Heat the reaction mixture to reflux and maintain for 6 hours.
- After the reaction is complete, cool the mixture to room temperature.
- The resulting sodium chloride precipitate is removed by filtration.
- The crude **Tributyltin methoxide** is purified by vacuum distillation to yield the final product.

[9]

Characterization: The chemical structure of the synthesized **Tributyltin methoxide** can be confirmed using proton nuclear magnetic resonance (¹H NMR) spectroscopy and Fourier transform infrared (FT-IR) spectroscopy.[9]

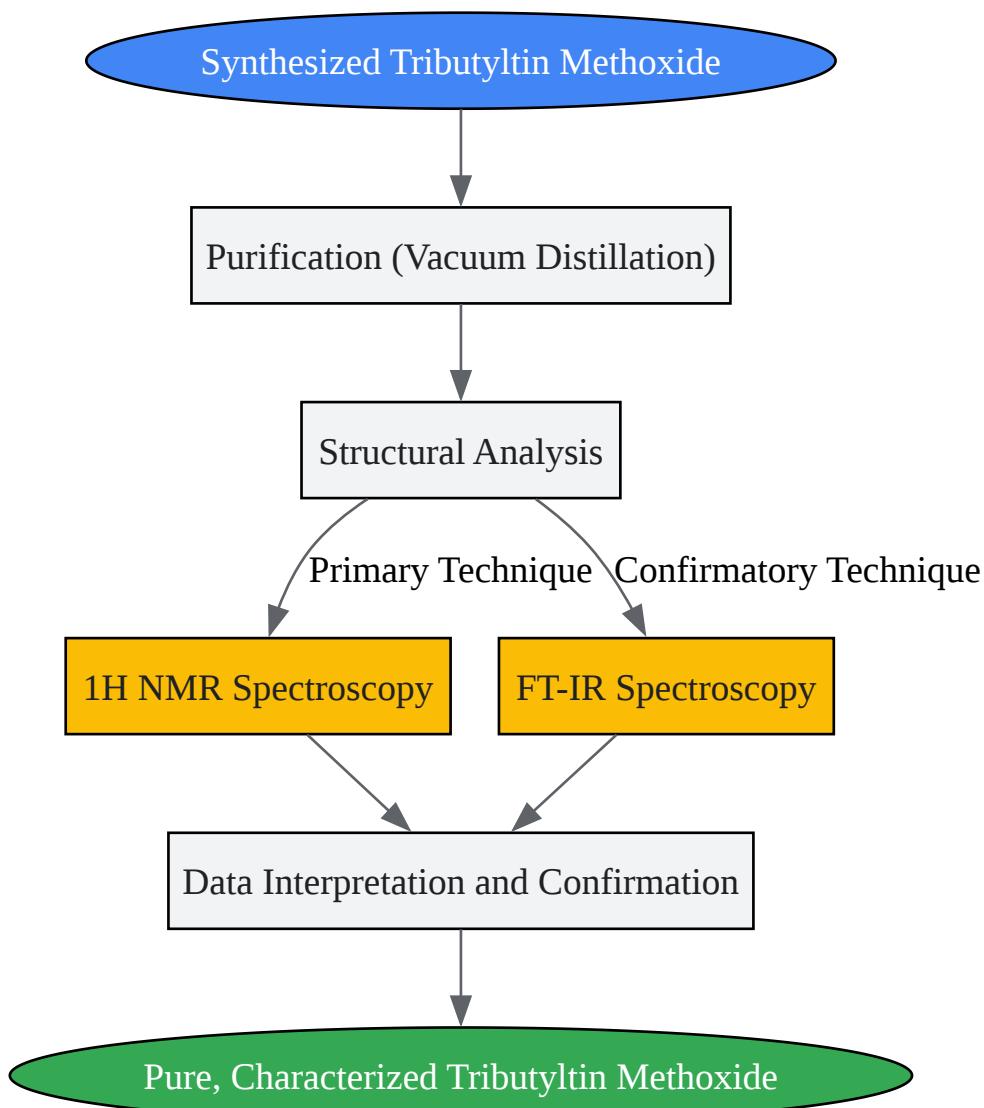
Visualizing Relationships and Workflows

The following diagrams, generated using Graphviz (DOT language), illustrate key relationships and workflows associated with **Tributyltin methoxide**.



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Synthesis, Properties, and Applications of Tributyltin Methoxide.



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- To cite this document: BenchChem. [Physical and chemical properties of Tributyltin methoxide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b086772#physical-and-chemical-properties-of-tributyltin-methoxide]

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